

Essential Safety and Disposal Procedures for CCW 28-3

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Compound of Interest

Compound Name: CCW 28-3

Cat. No.: B15571131

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This document provides critical safety and logistical information for the proper handling and disposal of **CCW 28-3**, a research chemical used for targeted protein degradation. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and environmental protection.

CCW 28-3 is a PROTAC (Proteolysis Targeting Chimera) that covalently binds to the RNF4 E3 ligase, recruiting it to degrade the BRD4 protein.^{[1][2]} As a potent research chemical, all handling and disposal must be conducted with care, adhering to institutional and regulatory guidelines.

Summary of Key Chemical Information

For quick reference, the table below summarizes the essential identification and characteristic data for **CCW 28-3**.

Identifier	Information
Chemical Name	CCW 28-3
CAS Number	2361142-23-4
Molecular Formula	C23H18F2N4O5S
Molecular Weight	500.5 g/mol
Primary Function	PROTAC; recruits RNF4 to degrade BRD4

Proper Disposal Procedures

The disposal of **CCW 28-3** and its associated waste must be managed to minimize health risks and environmental impact. The following steps outline the recommended disposal protocol, which should be performed in consultation with your institution's Environmental Health and Safety (EHS) department.

Step 1: Waste Identification and Segregation

- Identify all waste streams containing **CCW 28-3**. This includes:
 - Unused or expired pure compound.
 - Contaminated consumables (e.g., pipette tips, gloves, vials).
 - Solutions containing **CCW 28-3**.
 - Grossly contaminated labware.
- Segregate hazardous waste from non-hazardous waste at the point of generation.^[3] Do not mix different waste streams.^[3]

Step 2: Containerization and Labeling

- Select an appropriate, chemically compatible, and leak-proof container for the waste.^[3]
- Clearly label the container with the words "HAZARDOUS WASTE" and the full chemical name, "**CCW 28-3**".^[3]
- Indicate the approximate concentration and quantity of the waste.
- Keep the container securely closed except when adding waste.^[3]

Step 3: On-site Accumulation

- Store the hazardous waste container in a designated Satellite Accumulation Area (SAA) near the point of generation.^[3]

- Ensure the storage area is secure and away from incompatible materials.

Step 4: Disposal Request and Collection

- Contact your institution's EHS department to arrange for the collection and disposal of the hazardous waste.
- Do not dispose of **CCW 28-3** down the drain or in the regular trash.[\[4\]](#)[\[5\]](#)
- Follow all institutional procedures for waste pickup.

Emergency Procedures

In the event of a spill or exposure, follow these first-aid and cleanup measures:

- General Advice: In case of an accident, seek immediate medical advice.[\[6\]](#)
- If Inhaled: Move the person to fresh air.[\[6\]](#)
- In Case of Skin Contact: Wash off with soap and plenty of water.
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes.
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water.
- Spill Cleanup: For small spills, absorb with an inert material and place in a sealed container for disposal as hazardous waste. Ensure adequate ventilation. Personal protective equipment should be worn during cleanup.

Experimental Protocol: Cellular BRD4 Protein Degradation Assay

To assess the efficacy of **CCW 28-3** in a laboratory setting, a Western Blotting assay is a standard method to quantify the degradation of the target protein, BRD4.

Objective: To determine the extent of BRD4 protein degradation in a cell line of interest after treatment with **CCW 28-3**.

Materials:

- Cell line of interest (e.g., HeLa, HepG2)
- **CCW 28-3**
- DMSO (vehicle control)
- Proteasome inhibitor (e.g., MG-132) as a negative control
- Primary antibodies: anti-BRD4, anti-GAPDH or anti- α -Tubulin (loading control)
- Secondary antibody (HRP-conjugated)
- RIPA buffer with protease and phosphatase inhibitors
- BCA Protein Assay Kit
- SDS-PAGE gels and running buffer
- Transfer buffer and PVDF membrane

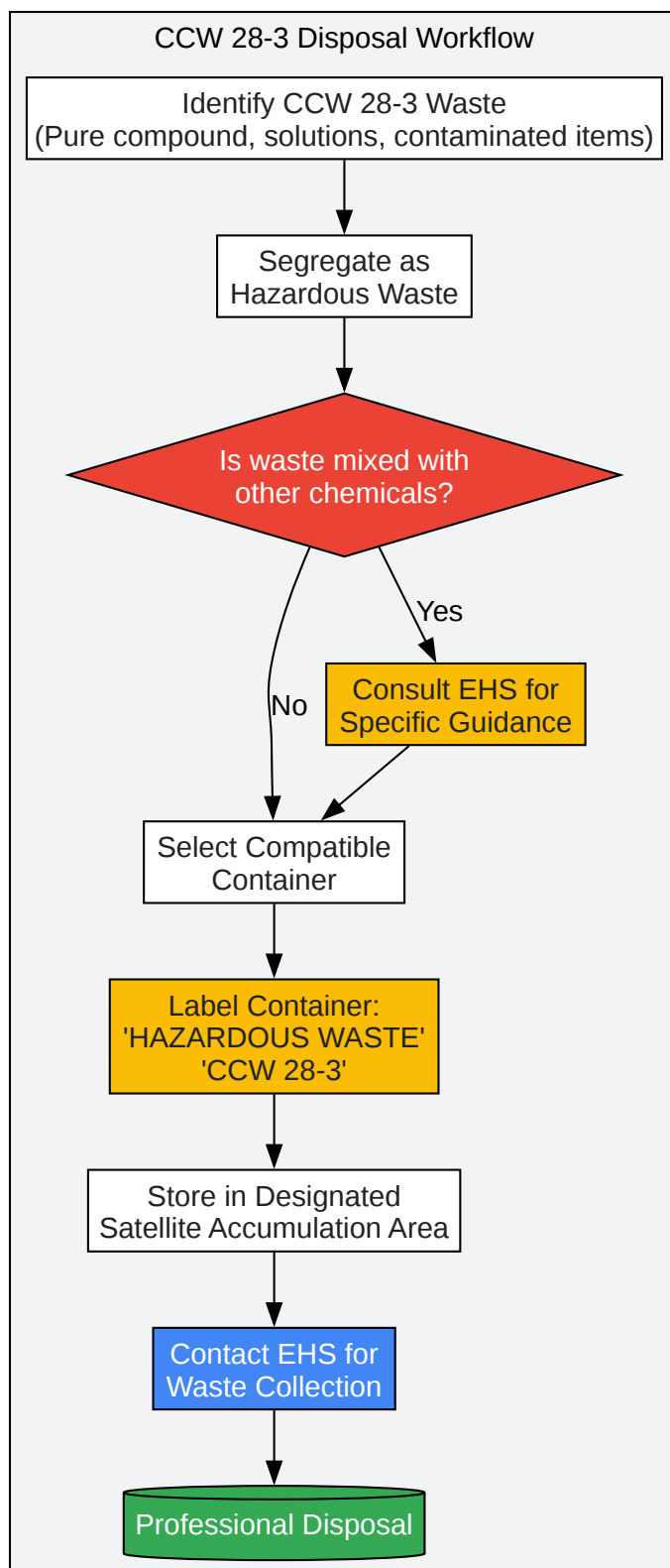
Procedure:

- **Cell Seeding:** Seed the cells in 12-well plates at an appropriate density and allow them to adhere overnight.
- **Compound Treatment:** Treat the cells with varying concentrations of **CCW 28-3**. Include a vehicle control (DMSO) and a negative control (co-treatment with a proteasome inhibitor like MG-132).
- **Cell Lysis:** After the desired treatment duration, wash the cells with PBS and lyse them using RIPA buffer containing protease and phosphatase inhibitors.
- **Protein Quantification:** Determine the protein concentration of each lysate using a BCA Protein Assay Kit.
- **SDS-PAGE and Western Blotting:**

- Normalize the protein amounts for each sample and separate the proteins by SDS-PAGE.
- Transfer the separated proteins to a PVDF membrane.
- Block the membrane and probe with primary antibodies against BRD4 and a loading control.
- Incubate with the appropriate HRP-conjugated secondary antibody.
- Detection and Analysis: Visualize the protein bands using a chemiluminescence detection system. Quantify the band intensities to determine the relative decrease in BRD4 protein levels compared to the controls.

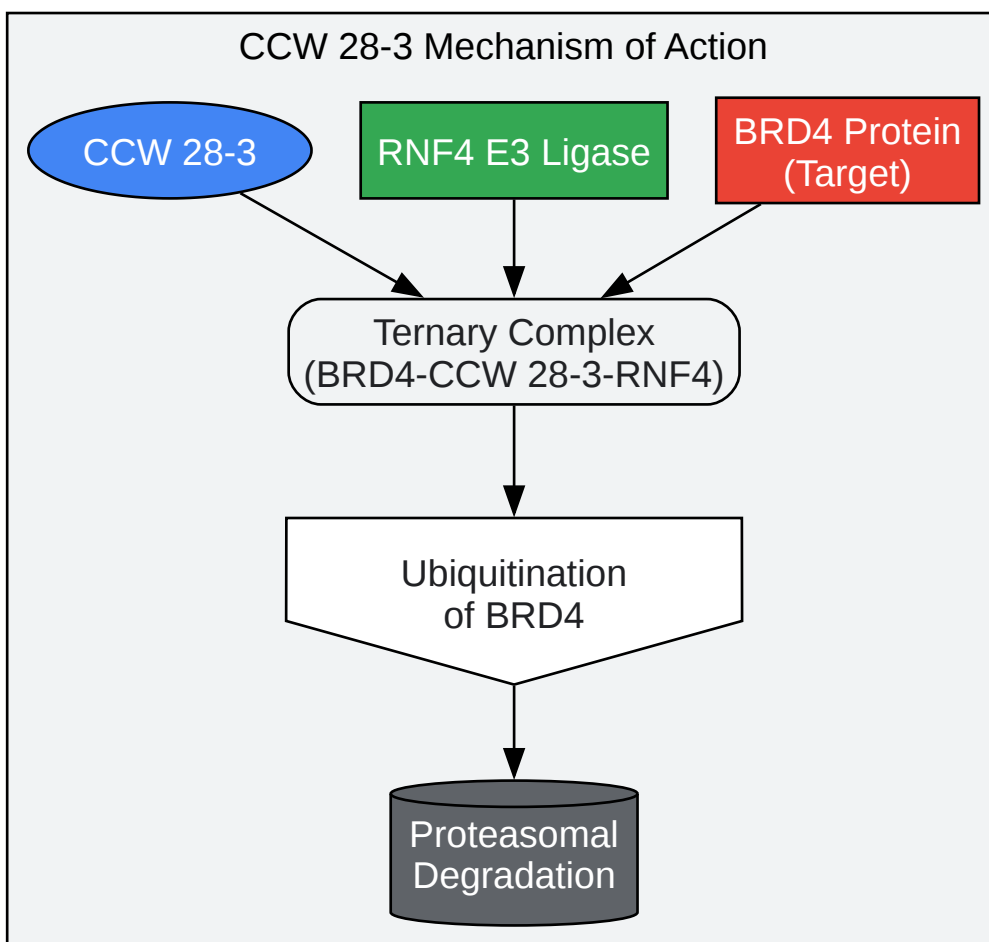
Diagrams

Below are diagrams illustrating the disposal workflow for **CCW 28-3** and a conceptual representation of its mechanism of action.



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Caption: Decision workflow for the proper disposal of **CCW 28-3** waste.



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Caption: Conceptual pathway of BRD4 degradation induced by **CCW 28-3**.

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